

A Comparative Analysis of Pentanol Isomers for Biofuel Applications

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Compound of Interest

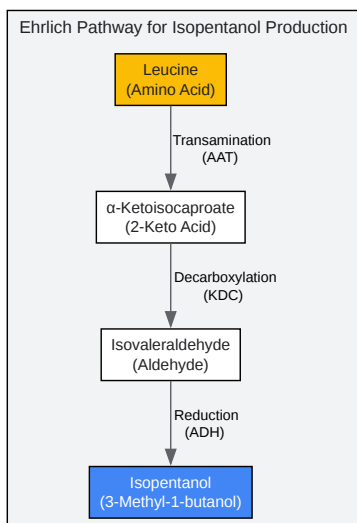
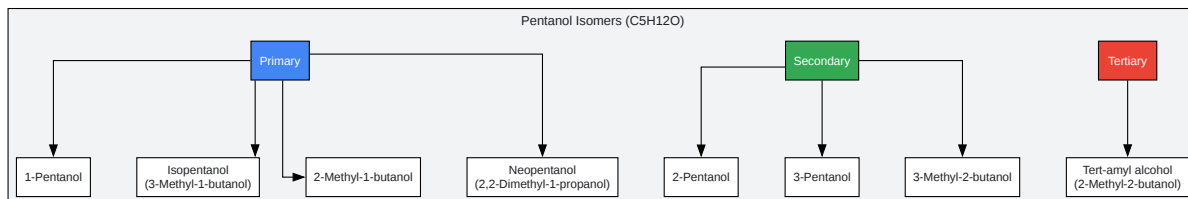
Compound Name: 2-METHYL-2-PENTANOL

Cat. No.: B124083

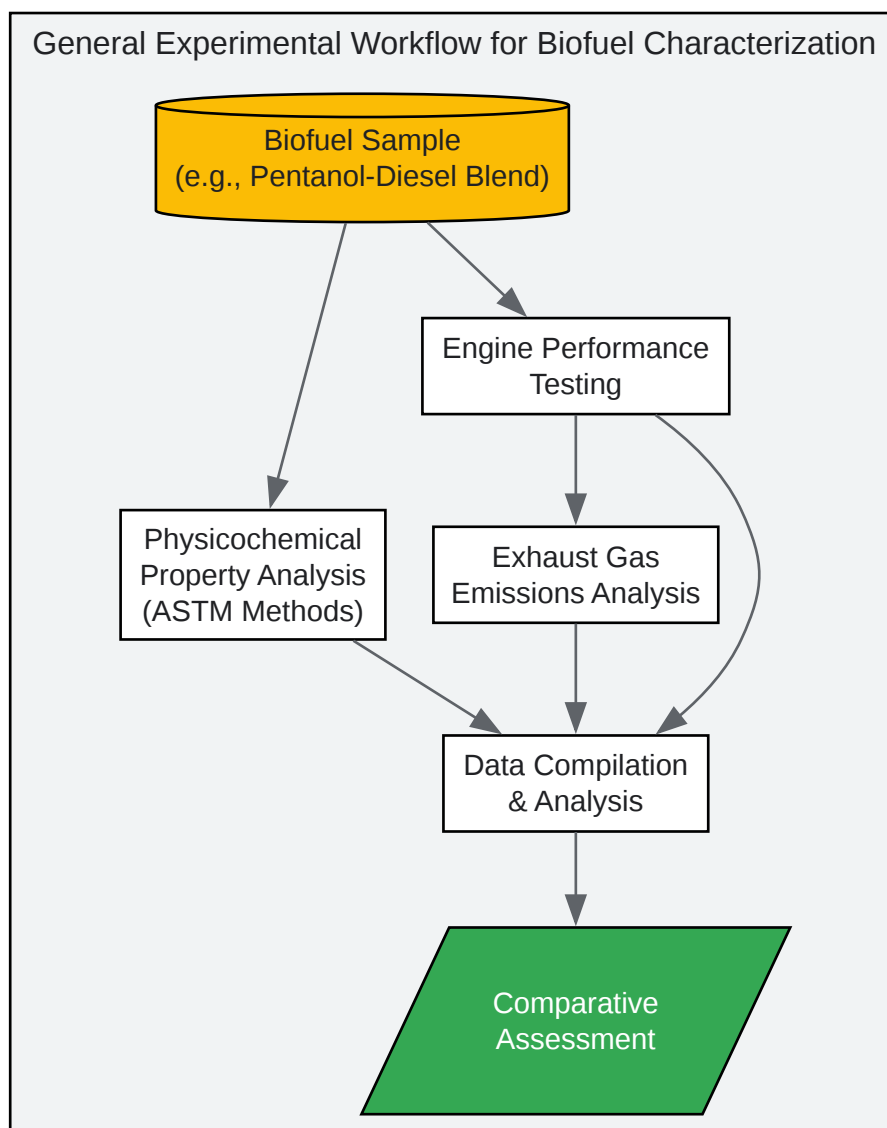
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Pentanol isomers are emerging as a promising class of biofuels, offering significant advantages over lower-carbon alcohols like ethanol. With a higher energy density, lower hygroscopicity, and better blending characteristics with conventional fuels, pentanols (C₅H₁₂O) are being actively researched for use in both spark-ignition (SI) and compression-ignition (CI) engines.^{[1][2]} This guide provides a comparative analysis of various pentanol isomers, summarizing their physicochemical properties, engine performance, and emission profiles based on experimental data. It also outlines common production pathways and experimental protocols for their characterization.

There are eight structural isomers of pentanol, which are broadly classified as primary, secondary, or tertiary alcohols based on the position of the hydroxyl (-OH) group.^[3] This structural diversity leads to variations in their fuel properties and combustion behavior.^[2] The most commonly investigated isomers for biofuel applications include 1-pentanol (n-pentanol), 3-methyl-1-butanol (isopentanol), and 2-methyl-1-butanol.^{[4][5]}



Enzymes		
AAT: Amino Acid Aminotransferase	KDC: 2-Keto Acid Decarboxylase	ADH: Alcohol Dehydrogenase



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References

- 1. Pentanol isomer synthesis in engineered microorganisms - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. Frontiers | Utilization of Pentanol as Biofuels in Compression Ignition Engines [frontiersin.org]
- 5. frontiersin.org [frontiersin.org]
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